

Proper Disposal Procedures for CBPD-409

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Compound of Interest		
Compound Name:	CBPD-409	
Cat. No.:	B12362870	Get Quote

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This document provides essential safety and logistical information for the proper disposal of **CBPD-409**, a potent and selective degrader of the histone acetyltransferases CBP and p300. [1] Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Assessment

According to the Safety Data Sheet (SDS), **CBPD-409** (CAS No. 3037549-86-0) is not classified as a hazardous substance or mixture.[2] However, as with all laboratory chemicals, it should be handled with care, and appropriate personal protective equipment (PPE), including gloves, and eye protection, should be worn at all times.

General Handling and Spill Management

In the event of a spill, the following procedures should be followed:

- For solid CBPD-409: Gently sweep the material to avoid dust formation and place it in a designated, labeled waste container.
- For CBPD-409 in solution: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[2]
- Decontamination: Clean the spill area thoroughly with alcohol.[2]



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Disposal of Unused CBPD-409

For the disposal of unused or waste **CBPD-409**, the primary recommendation is to follow your institution's specific chemical waste disposal guidelines. Even for non-hazardous materials, institutional policies often require that all chemical waste be disposed of through the Environmental Health and Safety (EHS) office.

Recommended Disposal Protocol:

- Containerize: Place the solid CBPD-409 waste or absorbed liquid waste into a clearly labeled, sealed container.
- Labeling: The label should include the chemical name ("CBPD-409"), CAS number (3037549-86-0), and note that it is non-hazardous.
- Contact EHS: Arrange for a pickup of the chemical waste through your institution's EHS department.

Disposal of Empty Containers

Empty containers that previously held CBPD-409 should be managed as follows:

- Triple Rinse: Rinse the container three times with a suitable solvent (e.g., ethanol or another solvent in which CBPD-409 is soluble).
- Collect Rinsate: The rinsate from this process should be collected and disposed of as chemical waste through your institution's EHS program.
- Deface Label: Completely remove or deface the original label on the empty container.
- Final Disposal: Dispose of the clean, defaced container in the regular laboratory glass or plastic recycling, as appropriate.

Quantitative Data Summary



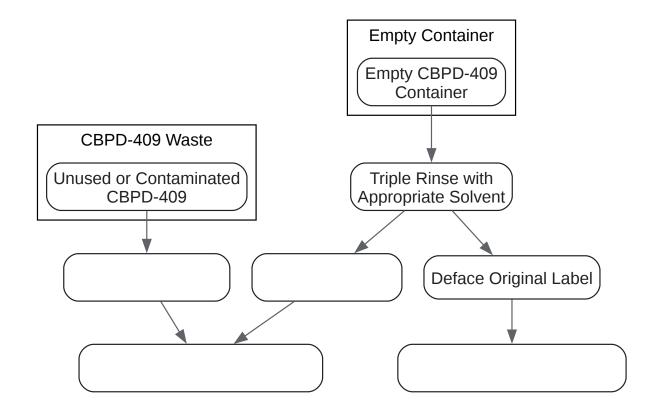
Property	Value	Reference
CAS Number	3037549-86-0	
Molecular Formula	C46H52F2N10O5	
Hazard Classification	Not a hazardous substance or mixture	

Experimental Protocols

The disposal procedures outlined above are based on standard laboratory safety protocols for non-hazardous chemical waste and information derived from the Safety Data Sheet for **CBPD-409**.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CBPD-409** and its containers.





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Caption: Disposal workflow for **CBPD-409** waste and empty containers.

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References

- 1. medkoo.com [medkoo.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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